

3,4-Dibromoisoquinoline molecular structure and weight

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Compound of Interest

Compound Name: 3,4-Dibromoisoquinoline

Cat. No.: B189536

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A Technical Guide to 3,4-Dibromoisoquinoline

This guide provides a detailed overview of the molecular structure and properties of **3,4-Dibromoisoquinoline**, a halogenated aromatic heterocyclic compound. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Properties

3,4-Dibromoisoquinoline is a derivative of isoquinoline, which is a structural isomer of quinoline. The presence of two bromine atoms on the isoquinoline core significantly influences its chemical reactivity and potential applications.

Molecular Structure and Identification

The fundamental structure of **3,4-Dibromoisoquinoline** consists of a fused benzene and pyridine ring, forming the isoquinoline scaffold. The bromine atoms are substituted at the 3rd and 4th positions of the isoquinoline ring system.

Key Identifiers:

- IUPAC Name: **3,4-dibromoisoquinoline**^[1]
- CAS Number: 36963-44-7^[1]

- Molecular Formula: C₉H₅Br₂N[\[1\]](#)
- Canonical SMILES: BrC1=NC=C2C=CC=CC2=C1Br[\[1\]](#)
- InChI: InChI=1S/C9H5Br2N/c10-8-7-4-2-1-3-6(7)5-12-9(8)11/h1-5H[\[1\]](#)
- InChI Key: QEYCAHPFXWCHRT-UHFFFAOYSA-N[\[1\]](#)

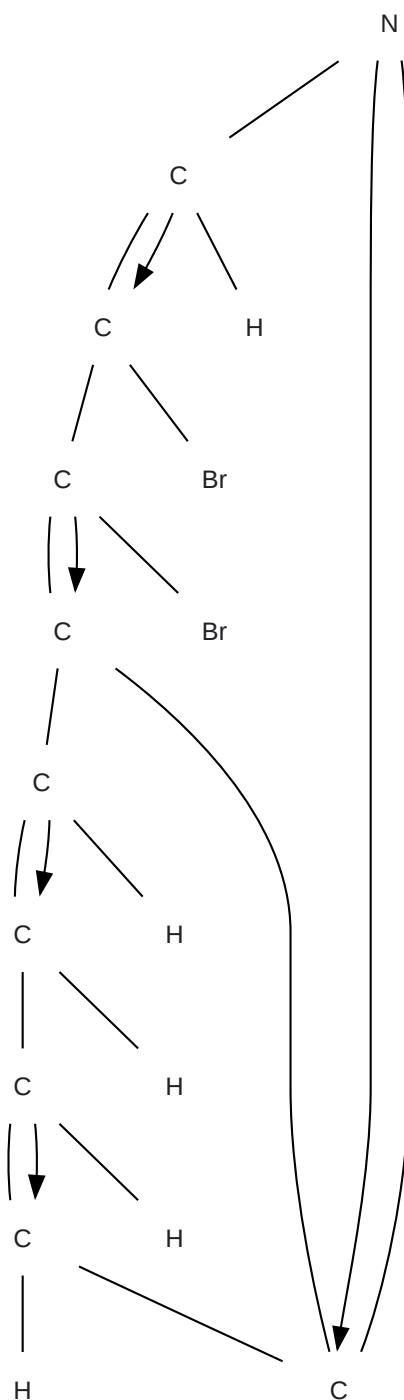
Quantitative Molecular Data

The following table summarizes the key quantitative properties of **3,4-Dibromoisoquinoline**.

Property	Value	Reference
Molecular Weight	286.95 g/mol	[2]
Exact Mass	286.87682 Da	
Monoisotopic Mass	284.87887 Da	[3]

Molecular Visualization

The two-dimensional chemical structure of **3,4-Dibromoisoquinoline** is depicted below. This visualization clarifies the arrangement of atoms and the positions of the bromine substituents.



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